

# A Comprehensive Technical Guide to the Physical Properties of Methyl 2-Methoxypropionate

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## Compound of Interest

Compound Name: Methyl 2-methoxypropionate

Cat. No.: B031606

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical entities is paramount for successful experimental design, formulation, and synthesis. This guide provides an in-depth exploration of the core physical characteristics of **methyl 2-methoxypropionate** (CAS RN: 17639-76-8), a versatile ester with applications as a pharmaceutical intermediate.<sup>[1][2][3][4]</sup> This document moves beyond a simple recitation of values, offering insights into the experimental methodologies used to determine these properties, thereby equipping the reader with a foundational understanding of not just the "what," but also the "how" and "why."

## Introduction to Methyl 2-Methoxypropionate

**Methyl 2-methoxypropionate**, systematically named methyl 2-methoxypropanoate, is an organic ester with the molecular formula  $C_5H_{10}O_3$ .<sup>[1][5]</sup> It is a colorless liquid that is soluble in water and various organic solvents, including ethanol and ether.<sup>[1][5]</sup> Its utility as a solvent in coatings and adhesives, and as an intermediate in organic synthesis, underscores the importance of a detailed physical property profile.<sup>[5]</sup>

## Core Physical Properties

A precise understanding of a compound's physical properties is the bedrock of its application in research and development. These properties dictate its behavior in various environments and processes, from reaction kinetics to formulation stability.

## Summary of Physical Data

The known physical properties of **methyl 2-methoxypropionate** are summarized in the table below. It is important to note that some of these values are estimated and should be confirmed by experimental determination for critical applications.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[1][5]
Molecular Weight	118.13 g/mol	[1][6]
Appearance	Colorless liquid	[5]
Boiling Point	136.2 °C at 760 mmHg (estimated)	[7]
Density	1.0108 g/cm <sup>3</sup>	[2]
Refractive Index	1.3970	[2]
Flash Point	36 °C (96.8 °F)	[2]
Water Solubility	9.702 x 10 <sup>4</sup> mg/L at 25 °C (estimated)	[7]
logP (o/w)	0.360 (estimated)	[7]
Vapor Pressure	7.5 mmHg at 25 °C (estimated)	[7]

## Experimental Determination of Physical Properties

To ensure the highest fidelity of data, direct experimental measurement is indispensable. The following section details the standard protocols for determining key physical properties of liquid compounds like **methyl 2-methoxypropionate**. This approach is rooted in the principle of self-validating systems, where robust methodology ensures trustworthy and reproducible results.

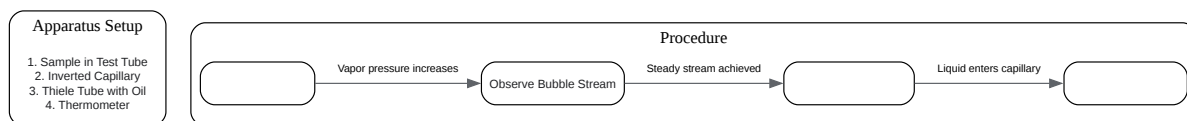
### Boiling Point Determination

The boiling point is a fundamental property that informs purification strategies, such as distillation, and provides an indication of a substance's volatility.

## Experimental Protocol: Micro-Boiling Point Determination

This method is advantageous when working with limited sample volumes.

- **Sample Preparation:** Place approximately 0.5 mL of **methyl 2-methoxypropionate** into a small test tube.
- **Capillary Tube Insertion:** Invert a sealed-end capillary tube and place it inside the test tube containing the sample.
- **Apparatus Setup:** Attach the test tube to a thermometer and immerse the assembly in a heating bath (e.g., a Thiele tube filled with mineral oil).
- **Heating and Observation:** Gently heat the apparatus. A continuous stream of bubbles will emerge from the capillary tube as the liquid's vapor pressure approaches the external pressure.
- **Boiling Point Reading:** Remove the heat source once a steady stream of bubbles is observed. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube as the apparatus cools.[8]



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Caption: Workflow for micro-boiling point determination.

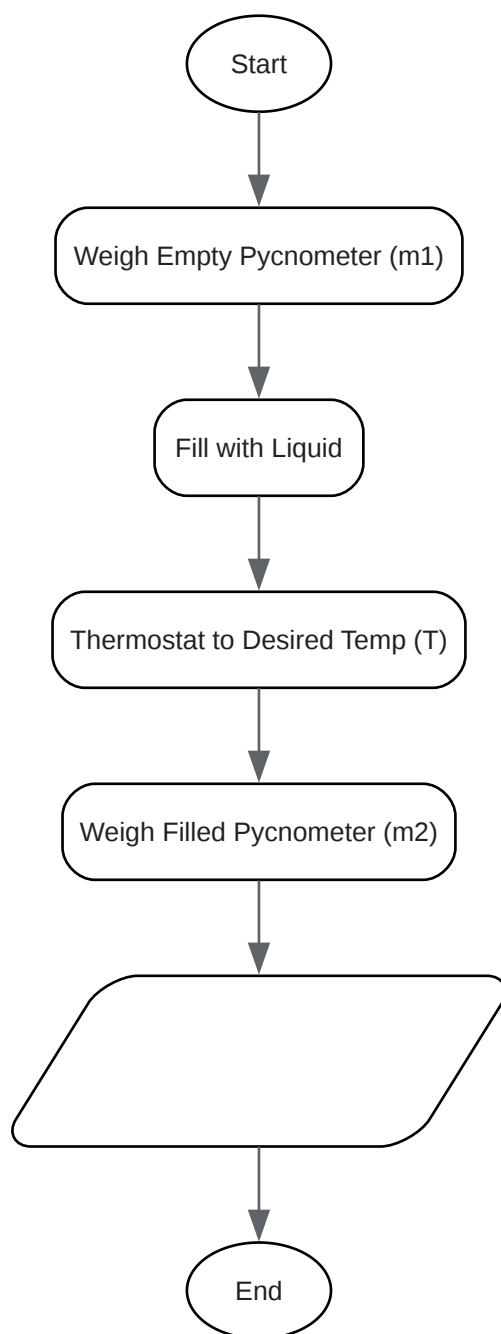
## Density Measurement

Density is a critical parameter for solvent-based applications and for calculating mass from a known volume.

## Experimental Protocol: Pycnometer Method

A pycnometer, or specific gravity bottle, allows for precise determination of density.

- Pycnometer Preparation: Thoroughly clean and dry the pycnometer and weigh it accurately.
- Sample Filling: Fill the pycnometer with **methyl 2-methoxypropionate**, ensuring no air bubbles are present.
- Temperature Equilibration: Place the filled pycnometer in a constant temperature bath until it reaches thermal equilibrium.
- Final Weighing: Remove the pycnometer from the bath, dry the exterior, and weigh it again.
- Calculation: The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.



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Caption: Pycnometer method for density determination.

## Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a valuable tool for identifying and assessing the purity of a compound.

### Experimental Protocol: Abbe Refractometer

The Abbe refractometer is a standard instrument for this measurement.

- Calibration: Calibrate the refractometer using a standard of known refractive index.
- Sample Application: Apply a few drops of **methyl 2-methoxypropionate** to the prism surface.
- Measurement: Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Reading: Read the refractive index from the instrument's scale. Temperature control is crucial as the refractive index is temperature-dependent.



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Caption: Procedure for refractive index measurement.

## Spectroscopic Characterization (Hypothetical)

While specific spectroscopic data for **methyl 2-methoxypropionate** is not readily available in public databases, a description of the expected spectral features provides valuable insight for its characterization.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum would provide information on the number of different types of protons and their neighboring environments. One would expect to see signals corresponding to the two methyl groups and the single proton on the chiral center. The chemical shifts and splitting patterns would be indicative of the electronic environment of each proton.

- $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum would show distinct signals for each of the five carbon atoms in the molecule, confirming the carbon skeleton. The chemical shifts would differentiate the carbonyl carbon, the methoxy carbons, and the aliphatic carbons.

## Infrared (IR) Spectroscopy

The IR spectrum would reveal the presence of key functional groups. A strong absorption band around  $1740\text{ cm}^{-1}$  would be characteristic of the C=O stretch of the ester group. C-O stretching vibrations would be expected in the  $1300\text{-}1000\text{ cm}^{-1}$  region. The absence of a broad O-H stretch would confirm the absence of carboxylic acid or alcohol impurities.

## Safety and Handling

**Methyl 2-methoxypropionate** is a flammable liquid and should be handled with appropriate precautions.[5] It may cause skin, eye, and respiratory irritation.[5] Always consult the Safety Data Sheet (SDS) before handling and use appropriate personal protective equipment, including safety glasses, gloves, and a lab coat. Work in a well-ventilated area, preferably a fume hood.

## Conclusion

This technical guide provides a thorough overview of the physical properties of **methyl 2-methoxypropionate**, grounded in both established data and the fundamental experimental protocols for their determination. For the researcher, scientist, and drug development professional, this integrated approach of presenting not just the data but also the methodology behind it is crucial for informed decision-making and the successful application of this versatile chemical intermediate.

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